

Technical Guide: Identification and Analysis of Spiromesifen Metabolite M01

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Compound of Interest

Compound Name: *Spiromesifen Metabolite M01*

CAS No.: 148476-30-6

Cat. No.: B569113

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This guide provides a comprehensive technical overview of **Spiromesifen Metabolite M01**, a key analyte in the environmental and toxicological assessment of the insecticide/acaricide Spiromesifen. Designed for researchers, analytical chemists, and regulatory scientists, this document details the metabolite's chemical identity, metabolic formation, and validated analytical protocols for its quantification.

Introduction to Spiromesifen

Spiromesifen is a non-systemic insecticide-acaricide belonging to the spirocyclic tetronic acid chemical class.^{[1][2]} Its primary mode of action is the inhibition of acetyl-CoA carboxylase (ACCase), a critical enzyme in lipid biosynthesis.^{[3][4][5]} This disruption of lipogenesis, particularly of triglycerides and free fatty acids, is highly effective against mites and whiteflies, including juvenile stages which are often more susceptible.^{[6][7]} Spiromesifen is formulated for foliar spray applications in various agricultural settings.^[6]

Core Directive: Spiromesifen Metabolite M01 Identity and CAS Number

The primary metabolite of Spiromesifen, designated as M01, is a critical compound for residue analysis and regulatory monitoring. Through extensive database verification, the Chemical Abstracts Service (CAS) number for **Spiromesifen Metabolite M01** has been definitively identified.

Chemical and Physical Properties

Spiromesifen Metabolite M01 is formed via the hydrolysis of the parent compound.[6] This transformation involves the cleavage of the 3,3-dimethylbutyrate ester group, yielding an enol derivative. This metabolite is frequently referred to by several synonyms in scientific literature and commercial standards.

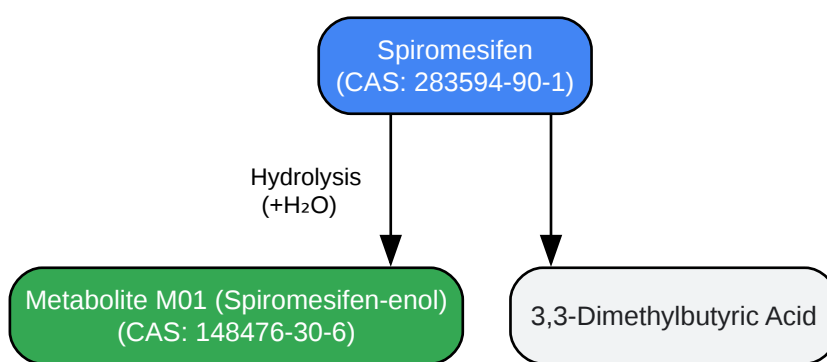
Property	Value	Source(s)
CAS Number	148476-30-6	[8][9]
Synonyms	Spiromesifen-enol, BSN 2060-enol, Spiromesifen-alcohol, 4-Hydroxy-3-mesityl-1-oxaspiro(4.4)non-3-en-2-one, 3-Mesityl-2-oxo-1-oxaspiro[4.4]non-3-en-4-ol	[6][9][10][11]
Molecular Formula	C ₁₇ H ₂₀ O ₃	[8][9]
Molecular Weight	272.34 g/mol	[8][9]
Appearance	White to Off-white Solid	[9]

Metabolic Pathway of Spiromesifen to Metabolite M01

The formation of Metabolite M01 is the principal degradation pathway for Spiromesifen in various matrices, including plants, livestock, and aqueous environments.[6][11][12] The mechanism is a straightforward hydrolysis of the ester linkage. This process can occur chemically (e.g., in water) or be metabolically mediated in biological systems.[6] The hydrolysis is more rapid under alkaline conditions.[6]

Regulatory bodies like the U.S. Environmental Protection Agency (EPA) and the European Food Safety Authority (EFSA) define the relevant residue for risk assessment and tolerance enforcement as the sum of Spiromesifen and its enol metabolite M01.[11][13][14]

Diagram: Metabolic Transformation



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Caption: Metabolic hydrolysis of Spiromesifen to its primary metabolite, M01.

Analytical Methodology: Quantification of Spiromesifen and Metabolite M01

The accurate quantification of Spiromesifen and Metabolite M01 residues in complex matrices such as agricultural products is essential for regulatory compliance and food safety assessment. The validated method typically involves extraction, cleanup, and analysis by liquid chromatography with tandem mass spectrometry (LC-MS/MS).[15][16]

Experimental Protocol: QuEChERS-based LC-MS/MS Analysis

This protocol is a self-validating system adapted from established methods for residue analysis in produce.[2][16] The use of internal standards and confirmatory ion transitions in MS/MS ensures high trustworthiness and accuracy.

Step 1: Sample Extraction (QuEChERS)

- Weigh a homogenized 10-20 g sample of the target matrix (e.g., cabbage, tomato) into a 50 mL centrifuge tube.[\[16\]](#)
- For dry samples like grains, add 20 mL of water and allow to rehydrate for 2 hours.[\[16\]](#)
- Add 100 mL of an acetonitrile/formic acid/water solution (80:1:20 v/v/v). The acidic condition is crucial to prevent the artificial hydrolysis of Spiromesifen to M01 during extraction.[\[16\]](#)
- Add QuEChERS extraction salts (e.g., MgSO_4 , NaOAc).
- Homogenize thoroughly for 1-2 minutes.
- Centrifuge at high speed (e.g., 4000 rpm) for 5 minutes to separate the phases.

Step 2: Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Transfer an aliquot of the upper acetonitrile layer to a d-SPE tube containing a cleanup sorbent mixture (e.g., anhydrous MgSO_4 and Primary Secondary Amine, PSA).[\[2\]](#)
- Vortex for 1 minute to facilitate the removal of matrix interferences like fatty acids and organic acids.
- Centrifuge for 5 minutes.

Step 3: Instrumental Analysis (LC-MS/MS)

- Take an aliquot of the cleaned extract, filter through a 0.22 μm syringe filter, and transfer to an autosampler vial.
- Inject 1-5 μL of the sample into the LC-MS/MS system.
- Chromatographic Separation: Employ a C18 reversed-phase column with a gradient elution using mobile phases such as water with 0.1% formic acid and acetonitrile with 0.1% formic acid.
- Mass Spectrometric Detection: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode with Multiple Reaction Monitoring (MRM). Monitor at least two

specific precursor-to-product ion transitions for each analyte (Spiromesifen and M01) for unambiguous identification and quantification.

- Quantification: Create a calibration curve using certified reference standards of Spiromesifen and Metabolite M01. The final residue concentration is reported as the sum of both analytes, often converted to Spiromesifen equivalents.[16]

Diagram: Analytical Workflow



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Caption: Standard workflow for Spiromesifen and M01 residue analysis.

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